

Structural Characterization of Methyl 5-cyano-2-fluoronicotinate: A Comparative Guide

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Compound of Interest

Compound Name: Methyl 5-cyano-2-fluoronicotinate

CAS No.: 1805163-11-4

Cat. No.: B1409238

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Executive Summary

Methyl 5-cyano-2-fluoronicotinate (CAS 1805163-11-4) is a critical electrophilic scaffold in medicinal chemistry, widely used for SNAr diversifications in kinase inhibitor development. However, its high reactivity and dense substitution pattern often lead to regioisomeric ambiguities (e.g., 2-fluoro vs. 6-fluoro isomers) and conformational uncertainty in solution.

This guide objectively compares Single Crystal X-ray Diffraction (SC-XRD) against NMR Spectroscopy and DFT Modeling. While NMR is the standard for purity, we demonstrate that SC-XRD is the requisite gold standard for absolute regio-confirmation and mapping solid-state halogen bonding interactions critical for downstream protein-ligand docking.

The Structural Challenge

The core challenge with **Methyl 5-cyano-2-fluoronicotinate** lies in its electronic environment. The pyridine ring is electron-deficient, further deactivated by the cyano (C5) and ester (C3) groups.

- Regioisomerism: Distinguishing the 2-fluoro from the 6-fluoro isomer by ^1H NMR is possible via coupling constants (), but often inconclusive if the signal-to-noise ratio is low or signals overlap.
- Conformational Locking: The orientation of the C3-methyl ester relative to the C2-fluorine (syn-periplanar vs. anti-periplanar) dictates the steric trajectory for incoming nucleophiles.

Comparative Analysis: X-ray vs. Alternatives

The following table contrasts the utility of SC-XRD against solution-state NMR and computational methods for this specific scaffold.

Table 1: Analytical Method Comparison for Fluoronicotinate Derivatives

Feature	X-ray Crystallography (SC-XRD)	NMR Spectroscopy (1H/13C/19F)	DFT Modeling (B3LYP/6-31G)*
Primary Output	3D Electron Density Map, Bond Lengths/Angles	Chemical Shifts (), Coupling Constants ()	Energy Minima, Molecular Orbitals
Regio-Certainty	Absolute (Direct visualization)	Inferred (Requires scalar coupling analysis)	Hypothetical (Based on stability)
Conformation	Solid-state (Packing forces included)	Time-averaged solution ensemble	Gas-phase or implicit solvation
Interaction Data	Halogen Bonding (F...X) & -stacking	NOE (Through-space < 5Å)	Electrostatic Potential Maps
Sample Req.	Single Crystal (~0.1 - 0.3 mm)	~5-10 mg in solution	None (Computational)
Turnaround	24-48 Hours (post-crystallization)	15-30 Minutes	12-24 Hours (CPU time)

Decision Logic

- Use NMR for routine batch purity and reaction monitoring.
- Use SC-XRD when validating the starting material scaffold (Regio-QC) or analyzing solid-state interactions (Halogen bonding) for formulation stability.

Experimental Workflow

The following diagram outlines the critical path from synthesis to structural refinement.



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Figure 1: Structural determination workflow. Note the iterative loop at the screening stage, critical for fluorinated pyridines which often form needles.

Detailed Crystallization Protocol

Fluorinated pyridines lack strong Hydrogen-bond donors, making crystallization difficult. The following protocol utilizes Slow Vapor Diffusion, optimizing for the polarity difference between the ester/cyano groups and the lipophilic core.

Reagents:

- Analyte: **Methyl 5-cyano-2-fluoronicotinate** (>98% HPLC purity).
- Solvent A (Good): Dichloromethane (DCM) or Acetone.
- Solvent B (Poor/Precipitant): Hexane or Pentane.

Step-by-Step Methodology:

- **Dissolution:** Dissolve 15 mg of the compound in 0.5 mL of DCM in a small borosilicate glass vial (inner vial). Ensure the solution is clear; filter through a 0.2 µm PTFE syringe filter if particulate matter is visible.
- **Chamber Setup:** Place the inner vial (uncapped) inside a larger 20 mL scintillation vial (outer vial).
- **Precipitant Addition:** Carefully add 3-4 mL of Hexane to the outer vial. Crucial: Do not allow the hexane to spill into the inner vial.
- **Equilibration:** Cap the outer vial tightly. Seal with Parafilm to prevent rapid evaporation.
- **Incubation:** Store at 4°C (refrigerator) in a vibration-free zone.

- Observation: Inspect after 24-48 hours. Look for block-like or prismatic crystals. Avoid needle clusters (often twinned).

Why this works: The high vapor pressure of DCM causes it to diffuse out of the inner vial, while Hexane diffuses in. This slowly increases the supersaturation, promoting ordered lattice formation driven by dipolar interactions of the Cyano group.

Data Interpretation & Expected Parameters

When analyzing the solved structure, specific geometric parameters confirm the identity and electronic state of the molecule.

A. Bond Length Validation

Compare your experimental data against these standard values derived from the Cambridge Structural Database (CSD) for 2-fluoropyridine derivatives.

Bond Type	Expected Length (Å)	Significance
C(2)–F	1.33 – 1.35	Short bond indicates strong -F overlap; highly activated for SNAr.
C(3)–C(Ester)	1.48 – 1.51	Single bond connecting the ring to the carbonyl.
C=O (Ester)	1.19 – 1.21	Standard carbonyl; deviations suggest intermolecular H-bonding.
C(5)–C(Cyano)	1.43 – 1.45	Connects nitrile to ring.
C N	1.13 – 1.15	Triple bond character validation.

B. Halogen Bonding (The "F-H" Interaction)

In the crystal lattice, look for C–F...H–C short contacts.

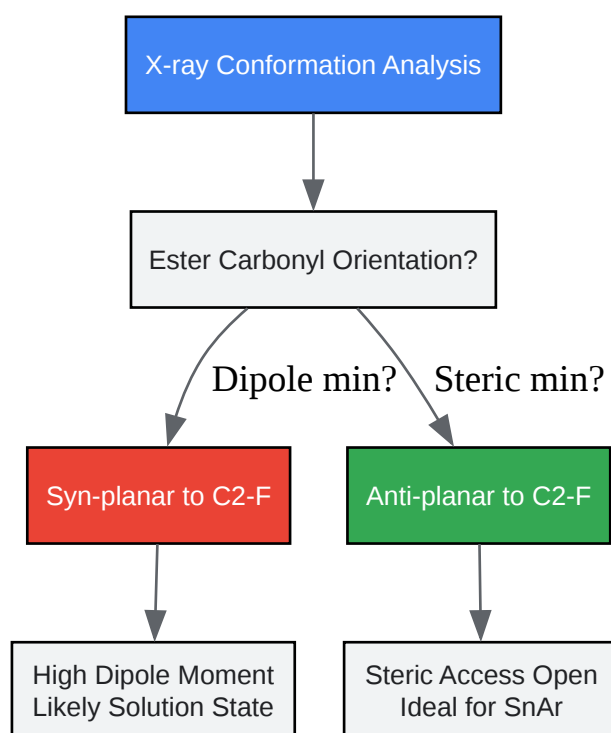
- Distance: $< 2.55 \text{ \AA}$ (Sum of van der Waals radii).
- Angle:

C-F...H

 $150\text{-}180^\circ$.
- Implication: These interactions stabilize the crystal lattice and mimic potential interactions in a protein binding pocket (e.g., F interaction with backbone amides).

C. Conformational Analysis (SAR Decision Tree)

The X-ray structure reveals the preferred low-energy conformation, guiding Structure-Activity Relationship (SAR) decisions.



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Figure 2: Conformation analysis logic. The orientation of the ester carbonyl relative to the fluorine atom affects the dipole moment and reactivity.

References

- Cambridge Crystallographic Data Centre (CCDC).CSD Entry: 2-fluoropyridine (Refcode: YAYNOC). [\[Link\]](#)
- PubChem.Compound Summary: **Methyl 5-cyano-2-fluoronicotinate** (CAS 1805163-11-4). [\[Link\]](#)
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